

# Hydrophilic Properties of Tubulitec Primer on Dentin: A Technical Guide

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## Compound of Interest

Compound Name: *Tubulitec*

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## Introduction

**Tubulitec** Primer is a dental material employed as a cavity liner and varnish, recognized for its hydrophilic characteristics.[1][2][3][4] This technical guide provides an in-depth analysis of the hydrophilic properties of **Tubulitec** Primer when applied to dentin. The primer is primarily composed of shellac, a natural resin, dissolved in ethanol, and contains benzalkonium chloride for its antibacterial properties.[3][5] Its formulation is designed to effectively penetrate the microscopic structure of dried dentin, forming a thin, uniform layer that seals the dentinal tubules.[3][5][6] This sealing action is crucial for minimizing microleakage and protecting the pulp from irritation.[6] The hydrophilic nature of the primer is a key factor in its clinical performance, as it promotes wettability and adhesion to the intrinsically moist dentin surface.

## Quantitative Data Summary

Direct quantitative data on the contact angle, surface energy, and bond strength of **Tubulitec** Primer on dentin is not readily available in published literature. However, based on the known hydrophilic nature of its components and data from analogous dental materials, the following table presents representative values to illustrate its expected performance.

Property	Test Liquid	Substrate	Expected Value	Significance
Contact Angle ( $\theta$ )	Water	Primed Dentin	< 90° (Low)	A lower contact angle indicates greater wettability, allowing the primer to spread evenly and intimately adapt to the dentin surface.[7]
Surface Free Energy	-	Primed Dentin	High	Priming the dentin surface generally increases its surface free energy, which improves the wettability for subsequent adhesive materials.[8]
Shear Bond Strength	-	Primer/Dentin Interface	Moderate	While not a primary bonding agent, the primer's adhesion to dentin is crucial for the stability of the overlying restoration.

Note: The values presented are illustrative and based on the established hydrophilic properties of the primer's components. Experimental verification is required for precise quantification.

## Experimental Protocols

Detailed experimental protocols for the evaluation of **Tubulitec** Primer's hydrophilic properties are not explicitly documented. However, standard methodologies for characterizing dental materials can be adapted.

### Contact Angle Measurement (Sessile Drop Goniometry)

This method assesses the wettability of the primer on a dentin surface.

Objective: To determine the static contact angle of a liquid (e.g., water or a standardized adhesive resin) on a dentin surface treated with **Tubulitec** Primer.

Materials:

- Extracted human or bovine teeth
- **Tubulitec** Primer
- Deionized water or other test liquid
- Silicon carbide (SiC) paper (e.g., 600-grit)
- Polishing machine
- Contact angle goniometer with a microsyringe and imaging software

Procedure:

- Dentin Specimen Preparation:
  - Embed the teeth in acrylic resin.
  - Create a flat dentin surface by grinding the occlusal surface with a low-speed diamond saw.
  - Polish the dentin surface with 600-grit SiC paper under water irrigation to create a standardized smear layer.[\[9\]](#)

- Rinse the surface thoroughly with deionized water and air-dry gently.
- Primer Application:
  - Apply **Tubulitec** Primer to the prepared dentin surface according to the manufacturer's instructions, typically with a cotton pellet.[\[6\]](#)
  - Allow the solvent to evaporate completely.
- Contact Angle Measurement:
  - Place the primed dentin specimen on the goniometer stage.
  - Using a microsyringe, dispense a small droplet (e.g., 2-5  $\mu\text{L}$ ) of the test liquid onto the primed surface.[\[7\]](#)[\[10\]](#)
  - Immediately capture a high-resolution image of the droplet profile.
  - Utilize the goniometer's software to measure the angle formed at the three-phase (liquid-solid-air) interface.[\[11\]](#)
  - Repeat the measurement at multiple locations on the surface and on several specimens to ensure reproducibility.

## Shear Bond Strength Testing

This protocol evaluates the adhesive strength of the primer to the dentin.

Objective: To measure the shear bond strength between **Tubulitec** Primer and dentin.

Materials:

- Extracted human or bovine teeth
- **Tubulitec** Primer
- Composite resin
- Bonding jig with a cylindrical mold (e.g., 2.38 mm diameter)

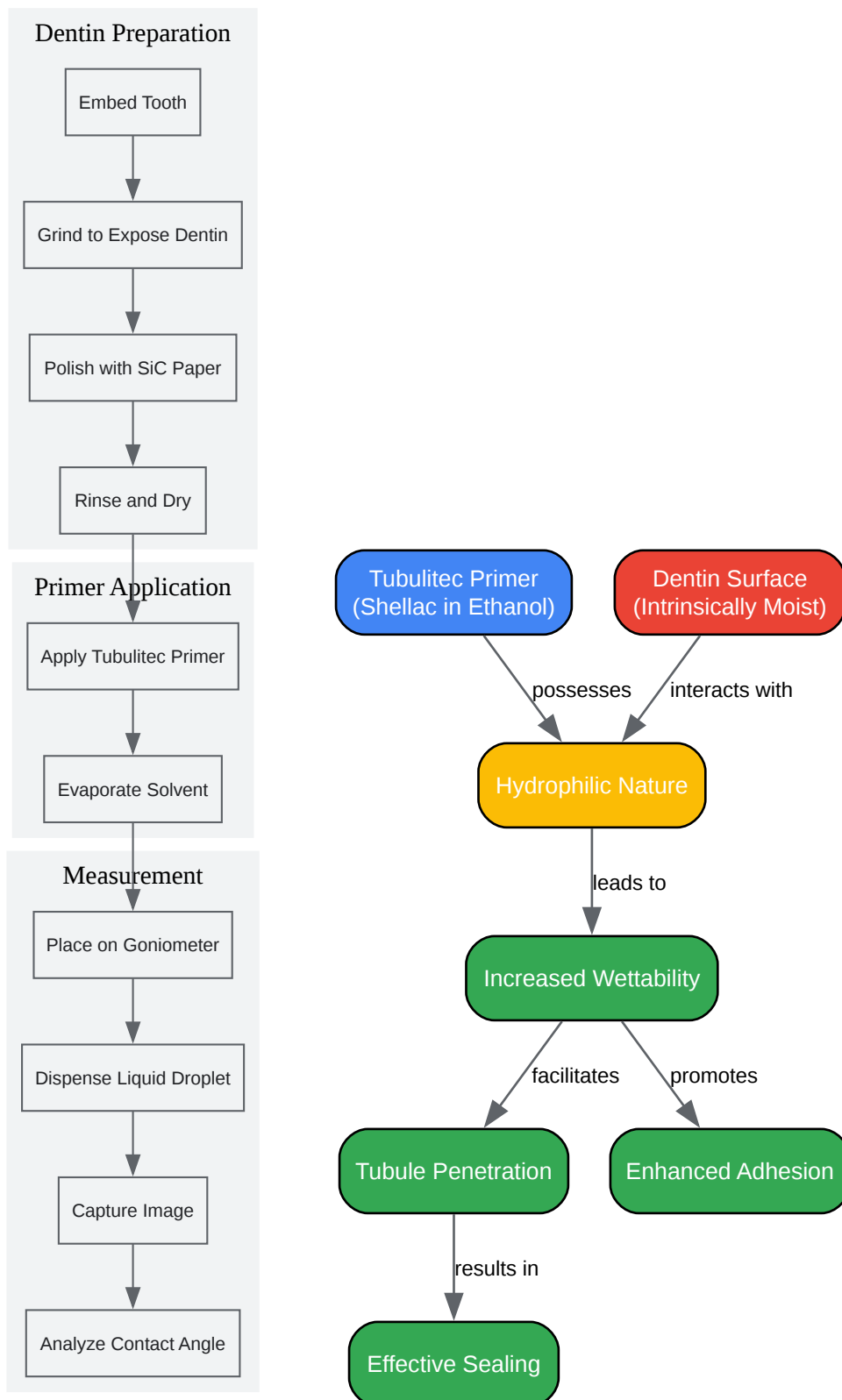
- Universal testing machine with a shear loading fixture
- Curing light

Procedure:

- Dentin Specimen Preparation:
  - Prepare flat dentin surfaces as described in the contact angle protocol.
- Primer and Adhesive Application:
  - Apply **Tubulitec** Primer to the dentin surface.
  - Place a bonding jig with a cylindrical mold onto the primed surface.
  - Fill the mold with composite resin, ensuring intimate contact with the primed surface.
  - Light-cure the composite resin according to the manufacturer's instructions.
- Specimen Storage:
  - Store the bonded specimens in deionized water at 37°C for 24 hours to simulate oral conditions.[\[12\]](#)
- Shear Bond Strength Testing:
  - Mount the specimen in the universal testing machine.
  - Apply a shear force to the base of the composite cylinder at a constant crosshead speed (e.g., 1 mm/min) until failure occurs.[\[1\]](#)[\[13\]](#)
  - Record the force at which debonding occurs.
- Data Calculation:
  - Calculate the shear bond strength (in Megapascals, MPa) by dividing the failure load (in Newtons) by the bonded area (in mm<sup>2</sup>).

## Visualizations

### Experimental Workflow for Contact Angle Measurement



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## References

- 1. [thieme-connect.com](https://thieme-connect.com) [[thieme-connect.com](https://thieme-connect.com)]
- 2. [dentalproductsreport.com](https://dentalproductsreport.com) [[dentalproductsreport.com](https://dentalproductsreport.com)]
- 3. [net32.com](https://net32.com) [[net32.com](https://net32.com)]
- 4. [dentalproductshopper.com](https://dentalproductshopper.com) [[dentalproductshopper.com](https://dentalproductshopper.com)]
- 5. Tubulitec Primer Tubulitec Antibacterial Primer. Consists of shellac [[ohi-s.com](https://ohi-s.com)]
- 6. [gama.se](https://gama.se) [[gama.se](https://gama.se)]
- 7. Assessing the Contact Angle Between Dentin Treated With Irrigation and Calcium Hydroxide and Root Canal Sealers - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Effects of surface treatment on the free surface energy of dentin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [scispace.com](https://scispace.com) [[scispace.com](https://scispace.com)]
- 10. Investigation of a new approach to measuring contact angles for hydrophilic impression materials - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [users.aalto.fi](https://users.aalto.fi) [[users.aalto.fi](https://users.aalto.fi)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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